

rac-Pregabalin-d4 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *rac-Pregabalin-d4*

Cat. No.: *B1153103*

[Get Quote](#)

Technical Guide: rac-Pregabalin-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **rac-Pregabalin-d4**, a deuterated isotopologue of rac-Pregabalin. It is primarily intended for use as an internal standard in analytical and bioanalytical assays for the quantification of Pregabalin. This document outlines its chemical properties, its role in experimental workflows, and the pharmacological mechanism of action of its non-deuterated counterpart, Pregabalin.

Core Compound Data

The following table summarizes the key quantitative data for **rac-Pregabalin-d4**.

Property	Value	Source(s)
Molecular Formula	C ₈ D ₄ H ₁₃ NO ₂	[1][2]
Molecular Weight	163.25 g/mol	[2][3]
Accurate Mass	163.151	[1]
Unlabeled CAS Number	128013-69-4	[1]
Synonyms	3-(Aminomethyl)-5-methylhexanoic-d ₄ Acid, rac-CI-1008-d ₄	[2][4]
Applications	Isotope-labeled internal standard for anticonvulsant studies	[1]

Mechanism of Action: Pregabalin Signaling Pathway

Pregabalin, the non-deuterated analyte, exerts its effects by binding to the alpha-2-delta ($\alpha 2\delta$) subunit of voltage-gated calcium channels in the central nervous system.[2] This interaction is crucial for its therapeutic effects in treating neuropathic pain, fibromyalgia, and partial seizures.[2] The binding to the $\alpha 2\delta$ subunit leads to a reduction in the influx of calcium into presynaptic neurons.[5][6] This, in turn, diminishes the release of excitatory neurotransmitters such as glutamate and substance P.[2][5] By modulating the release of these neurotransmitters, Pregabalin effectively dampens the hyperexcitability of neurons that contributes to pain and seizure activity.[5]



[Click to download full resolution via product page](#)

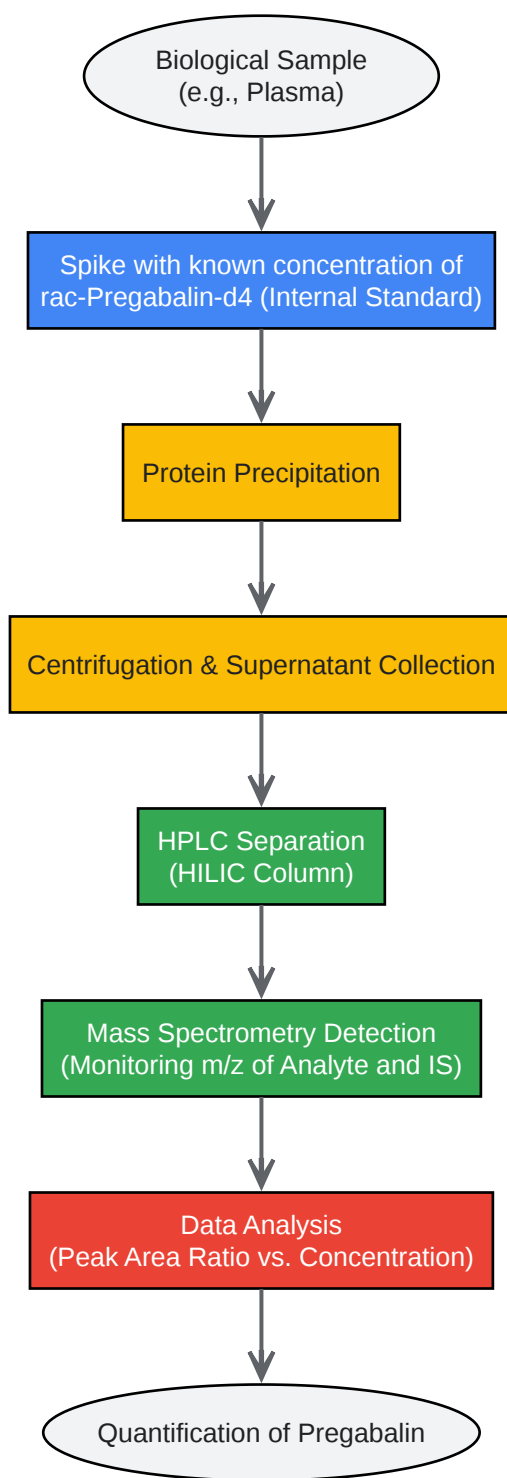
Pregabalin's Mechanism of Action

Experimental Protocols: Use of **rac-Pregabalin-d4** as an Internal Standard

rac-Pregabalin-d4 is an ideal internal standard for the quantification of Pregabalin in biological matrices (e.g., plasma, urine) using techniques like liquid chromatography-mass spectrometry (LC-MS). Its key advantage is that it co-elutes with the unlabeled analyte and has nearly identical ionization efficiency, but is distinguishable by its higher mass. This allows for accurate correction of variations in sample preparation and instrument response.

A general experimental workflow for the quantification of Pregabalin using **rac-Pregabalin-d4** is as follows:

- **Sample Preparation:** A known concentration of **rac-Pregabalin-d4** is spiked into the biological samples (e.g., plasma) and calibration standards. This is followed by protein precipitation to remove larger molecules that could interfere with the analysis.
- **Chromatographic Separation:** The prepared samples are injected into a high-performance liquid chromatography (HPLC) system. A suitable column, such as a hydrophilic interaction liquid chromatography (HILIC) column, is used to separate Pregabalin and **rac-Pregabalin-d4** from other components in the matrix.
- **Mass Spectrometric Detection:** The eluent from the HPLC is introduced into a mass spectrometer. The instrument is set to monitor the specific mass-to-charge ratios (m/z) for both Pregabalin and the deuterated internal standard, **rac-Pregabalin-d4**.
- **Data Analysis:** The peak area of the analyte (Pregabalin) is compared to the peak area of the internal standard (**rac-Pregabalin-d4**). A calibration curve is generated from the standards to determine the concentration of Pregabalin in the unknown samples.



[Click to download full resolution via product page](#)

LC-MS Quantification Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. m.youtube.com [m.youtube.com]
- 3. Pharmacology and mechanism of action of pregabalin: The calcium channel $\alpha 2-\delta$ (alpha2–delta) subunit as a target for antiepileptic drug discovery | Semantic Scholar [semanticscholar.org]
- 4. drugs.com [drugs.com]
- 5. m.youtube.com [m.youtube.com]
- 6. youtube.com [youtube.com]
- To cite this document: BenchChem. [rac-Pregabalin-d4 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1153103#rac-pregabalin-d4-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com